

Application Notes and Protocols for (1H-Indazol-3-YL)methylamine hydrochloride

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Compound of Interest

Compound Name: (1H-Indazol-3-YL)methylamine
hydrochloride

Cat. No.: B569668

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Document ID: ANP-2025-12-IDZ Version: 1.0 Prepared for: Researchers, scientists, and drug development professionals.

Introduction

(1H-Indazol-3-YL)methylamine hydrochloride is a chemical compound belonging to the indazole class of heterocyclic molecules. The indazole scaffold is a significant pharmacophore in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including potential antimicrobial and antitumor properties.^{[1][2]} This document provides detailed procedures and safety information for the proper handling, storage, and use of **(1H-Indazol-3-YL)methylamine hydrochloride** in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety, maintain compound integrity, and achieve reproducible experimental results.

Compound Data and Properties

This section summarizes the key physical, chemical, and safety properties of **(1H-Indazol-3-YL)methylamine hydrochloride**.

Physical and Chemical Properties

Property	Value	Source
IUPAC Name	(1H-indazol-3-yl)methanamine hydrochloride	N/A
Molecular Formula	C ₈ H ₁₀ ClN ₃	
Molecular Weight	183.64 g/mol	
Appearance	Solid	
CAS Number	117891-16-4	[3]
MDL Number	MFCD06739150	
InChI Key	FFYBXWOYYADLFS-UHFFFAOYSA-N	

Safety and Hazard Information

(1H-Indazol-3-YL)methylamine hydrochloride is classified as acutely toxic if swallowed. Standard laboratory safety precautions must be strictly followed.

Hazard Category	GHS Classification	Precautionary Statements	Pictogram
Acute Toxicity	Acute Tox. 3 Oral (H301: Toxic if swallowed)	P301 + P330 + P331 + P310: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER/doctor.	GHS06
Storage Class	6.1C: Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects	P405: Store locked up.	N/A

Experimental Protocols

The following protocols provide detailed step-by-step instructions for the safe handling and use of (1H-Indazol-3-YL)methylamine hydrochloride.

Protocol for Personal Protective Equipment (PPE) and Engineering Controls

- **Engineering Controls:** Handle the compound in a well-ventilated area. A certified chemical fume hood is required for all procedures involving the solid material or concentrated solutions to avoid inhalation of dust or aerosols.[4][5]
- **Eye and Face Protection:** Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[6]
- **Hand Protection:** Use chemically resistant, impervious gloves (e.g., nitrile rubber) inspected prior to use.[4][7] Dispose of contaminated gloves after use in accordance with good laboratory practices and applicable laws.
- **Body Protection:** Wear a laboratory coat or fire/flame-resistant and impervious clothing to prevent skin contact.[6]
- **Respiratory Protection:** If exposure limits are exceeded or if dust formation is likely, use a full-face respirator with an appropriate particulate filter.

Protocol for Storage and Stability

- **Storage Conditions:** Store the container tightly closed in a dry, cool, and well-ventilated place.[5][6] A recommended storage temperature is between 2-8°C.[8]
- **Container:** Keep in the original, properly labeled container.
- **Incompatibilities:** Avoid contact with strong oxidizing agents and strong acids.[5]
- **Stability:** While specific stability data is limited, hydrochloride salts are generally more stable and less prone to degradation than their free-base counterparts.[9] For long-term storage, protect from light and moisture.

Protocol for Weighing and Handling the Solid Compound

- Preparation: Ensure all required PPE is worn and work is conducted within a chemical fume hood. Designate a specific area for handling this toxic compound.
- Weighing: Use an analytical balance within the fume hood or a vented balance safety enclosure. Use a clean spatula for transferring the solid. Avoid creating dust.[\[4\]](#)[\[5\]](#)
- Transfer: Carefully transfer the weighed solid to a suitable container for dissolution or reaction.
- Cleaning: After handling, decontaminate the spatula and work surface thoroughly. Wash hands immediately and thoroughly.[\[4\]](#)

Protocol for Stock Solution Preparation

- Solvent Selection: While solubility data is not widely available, polar organic solvents like DMSO or ethanol are common choices for preparing stock solutions of similar heterocyclic compounds.[\[9\]](#) The hydrochloride salt form is generally more water-soluble than the free base.[\[9\]](#)
- Procedure: a. Under a chemical fume hood, add the selected solvent to the vial containing the pre-weighed **(1H-Indazol-3-YL)methylamine hydrochloride**. b. Cap the vial tightly and vortex or sonicate at room temperature until the solid is completely dissolved. Gentle warming may be applied if necessary, but monitor for any signs of degradation. c. For aqueous buffers, it is recommended to first prepare a concentrated stock in an organic solvent (e.g., DMSO) and then perform a serial dilution into the aqueous medium. Ensure the final organic solvent concentration is compatible with the experimental assay.[\[9\]](#)
- Storage of Solutions: Store stock solutions at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles. Protect from light.

Protocol for Spill Management and Disposal

- Spill Response: a. Evacuate non-essential personnel from the area. b. Ensure adequate ventilation. c. Wearing full PPE, carefully cover the spill with an inert absorbent material (e.g.,

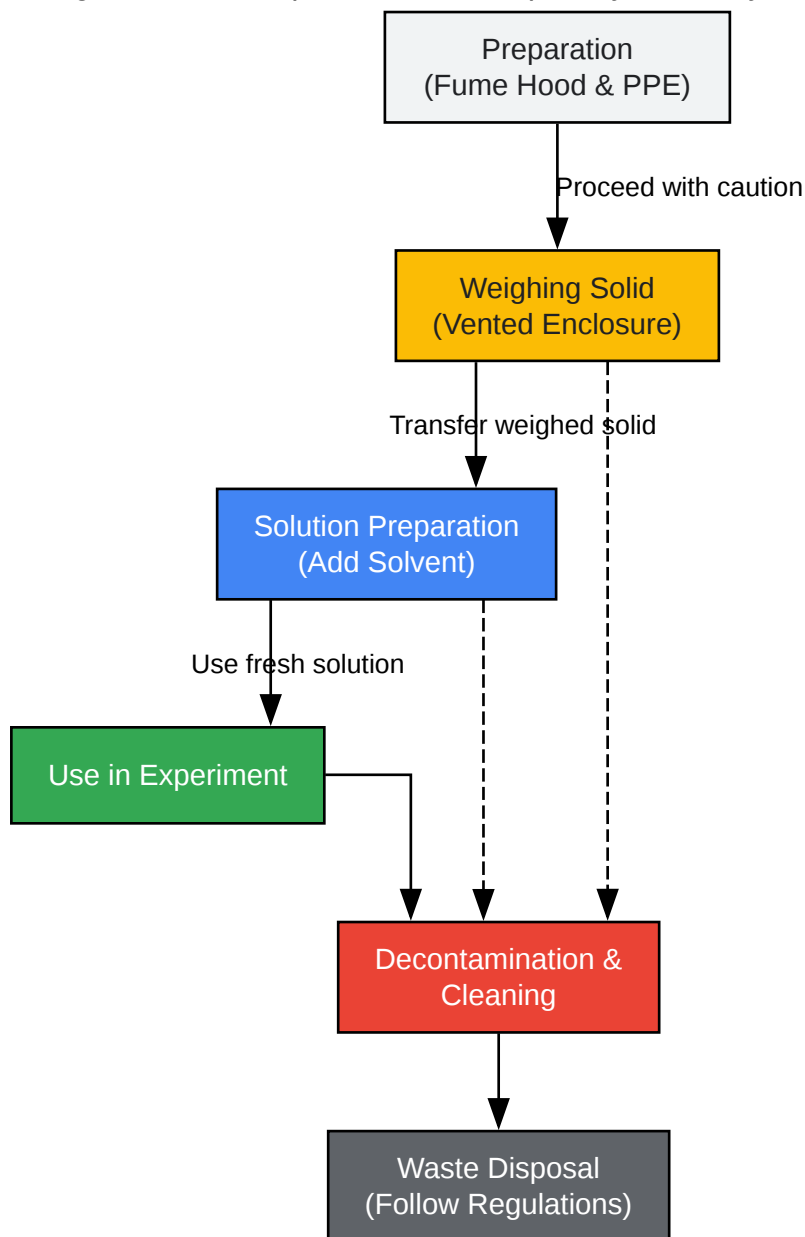
vermiculite, dry sand). d. Pick up and arrange disposal without creating dust.[4] Sweep up the material and place it into a suitable, closed, and labeled container for disposal.[5]

- Disposal: Dispose of waste material and empty containers in accordance with all local, regional, and national regulations. Do not allow the product to enter drains.[4][5] Contact a licensed professional waste disposal service.

Visualized Workflows and Logical Diagrams

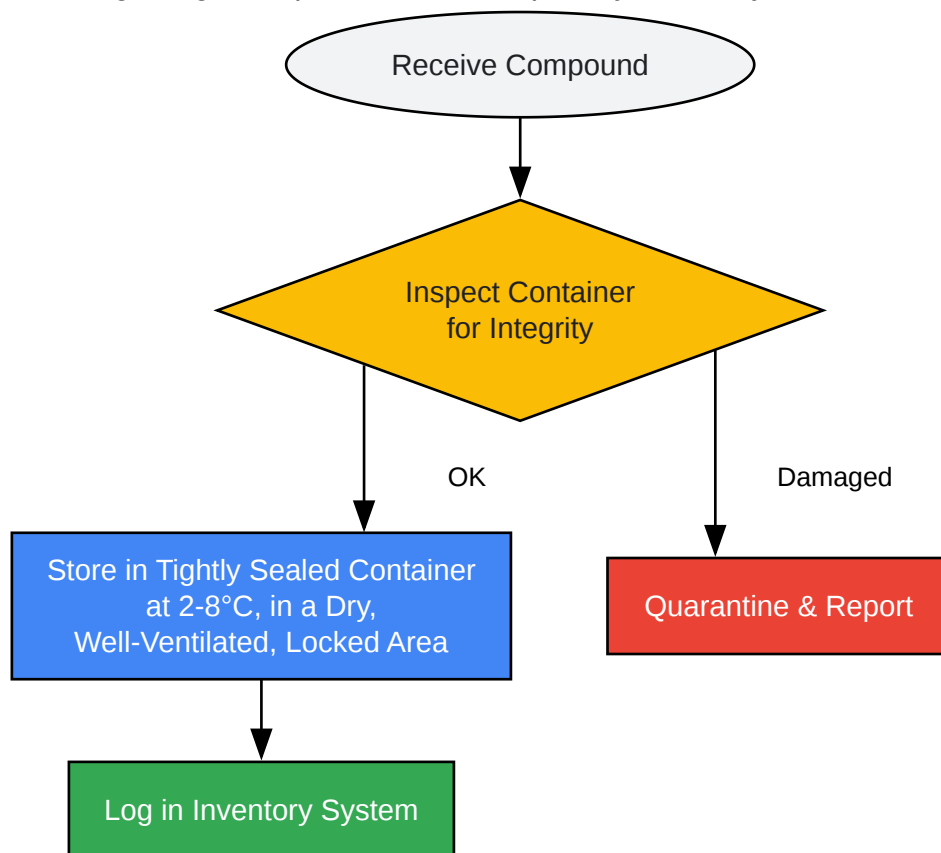
The following diagrams illustrate the necessary workflows for safely handling and storing **(1H-Indazol-3-YL)methylamine hydrochloride**.

Safe Handling Workflow for (1H-Indazol-3-YL)methylamine hydrochloride

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Caption: A workflow diagram illustrating the key steps for the safe handling of the compound.

Storage Logic for (1H-Indazol-3-YL)methylamine hydrochloride



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Caption: A logic diagram outlining the correct procedure for receiving and storing the compound.

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